Introduction: 5S,6R-DiHETE, an Emerging Mediator in Cardiovascular Health

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Compound of Interest

Compound Name:	*5S,6R-DiHETE*
CAS No.:	*82948-88-7*
Cat. No.:	*B032269*

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The eicosanoids, a large family of signaling lipids derived from arachidonic acid, are critical regulators of cardiovascular homeostasis and disease. While the roles of prostaglandins and classical leukotrienes are well-established, the functions of many other metabolites are only now being elucidated. Among these is **5S,6R-DiHETE**, a dihydroxy fatty acid produced via the 5-lipoxygenase (5-LOX) pathway.[1][2] It is formed through the enzymatic or non-enzymatic hydrolysis of its unstable epoxide intermediate, Leukotriene A_4 (LTA_4).[3] Mouse liver cytosolic epoxide hydrolase, for example, can catalyze this conversion.[3]

Recent evidence suggests that **5S,6R-DiHETE** possesses distinct biological activities relevant to cardiovascular pathophysiology. Notably, studies have demonstrated its ability to attenuate vascular hyperpermeability, a key process in inflammatory conditions like atherosclerosis, by inhibiting intracellular calcium elevation in endothelial cells.[4] This positions **5S,6R-DiHETE** as a molecule of significant interest for understanding and potentially treating cardiovascular diseases characterized by inflammation and endothelial dysfunction.

This guide provides detailed in vitro and in vivo protocols to investigate the multifaceted role of **5S,6R-DiHETE** in models of endothelial dysfunction, cardiac hypertrophy, and myocardial

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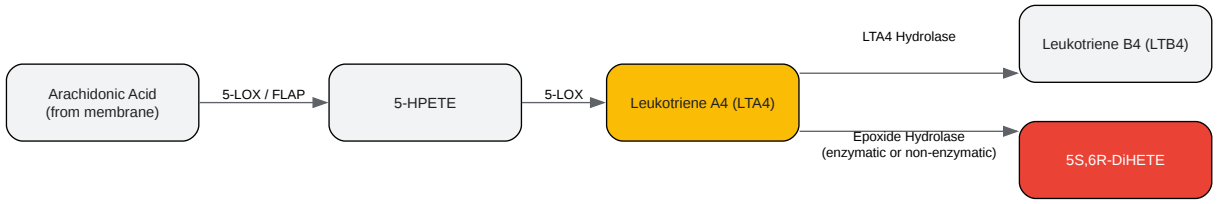
infarction. Furthermore, we include a validated method for its quantification in biological matrices, a critical step for correlating its endogenous levels with disease states.

Section 1: Biosynthesis and Signaling Pathway of 5S,6R-DiHETE

Understanding the biochemical origin of **5S,6R-DiHETE** is fundamental to interpreting its biological role. Its production is intrinsically linked to cellular activation and inflammatory responses that trigger the 5-LOX pathway.

The 5-Lipoxygenase Pathway

Arachidonic acid, released from the cell membrane by phospholipases, is the primary substrate for 5-LOX. This enzyme, often in conjunction with the 5-lipoxygenase-activating protein (FLAP), catalyzes the formation of 5-hydroperoxyeicosatetraenoic acid (5-HPETE), which is then rapidly converted to the unstable epoxide LTA_4.[5] LTA_4 stands at a critical branching point; it can be converted to the potent chemoattractant LTB_4 or to cysteinyl leukotrienes. Alternatively, it can be hydrolyzed to form **5S,6R-DiHETE** and its stereoisomer 5S,6S-DiHETE.[3][6]



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Figure 1. Biosynthetic pathway of **5S,6R-DiHETE** from arachidonic acid.

Receptor-Mediated Signaling

While the direct receptor for **5S,6R-DiHETE** is still under active investigation, emerging evidence points towards GPR99, also known as the oxoglutarate receptor 1 (OXGR1).[7][8] This G protein-coupled receptor is intriguing as it responds to two structurally distinct ligands:

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the metabolic intermediate α-ketoglutarate and the cysteinyl leukotriene E_4 (LTE_4).[9][10] Given the structural similarities between leukotrienes, it is plausible that **5S,6R-DiHETE** may also interact with this receptor or a related one to exert its effects, potentially through Gq-mediated pathways that influence intracellular calcium levels.[8]

Section 2: In Vitro Models for Cardiovascular Functional Analysis

In vitro assays provide a controlled environment to dissect the direct effects of **5S,6R-DiHETE** on specific cellular functions crucial to cardiovascular health.[11][12]

Protocol 2.1: Endothelial Barrier Function Assay

Causality: Endothelial barrier dysfunction, leading to vascular hyperpermeability, is a hallmark of inflammation in atherosclerosis and other cardiovascular diseases.[4] This assay directly measures the ability of **5S,6R-DiHETE** to preserve barrier integrity against an inflammatory stimulus.

Methodology:

- Cell Culture: Seed Human Umbilical Vein Endothelial Cells (HUVECs) onto collagen-coated Transwell inserts (0.4 µm pore size) and culture until a confluent, cobblestone-like monolayer is formed. Electrical resistance (TEER) can be used to monitor monolayer integrity.
- Pre-treatment: One hour prior to the inflammatory challenge, replace the medium with fresh medium containing either vehicle control (e.g., ethanol) or varying concentrations of **5S,6R-DiHETE** (e.g., 10 nM to 1 µM).
- Permeability Induction: Add an inflammatory agonist, such as histamine (10 µM) or VEGF (50 ng/mL), to the upper chamber. To the upper chamber, also add FITC-dextran (70 kDa, 1 mg/mL) as a permeability tracer.
- Quantification: At various time points (e.g., 0, 30, 60, 120 minutes), collect a small aliquot of medium from the lower chamber.
- Analysis: Measure the fluorescence intensity of the samples from the lower chamber using a plate reader (Excitation/Emission ~490/520 nm). Calculate the rate of dextran flux and

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normalize to the vehicle control.

Self-Validation & Expected Outcome:

- Positive Control: Histamine or VEGF treatment should cause a significant, time-dependent increase in FITC-dextran flux compared to the vehicle-treated control.
- Expected Result: Pre-treatment with **5S,6R-DiHETE** is expected to significantly attenuate the histamine-induced increase in endothelial permeability.[4]

Protocol 2.2: Cardiomyocyte Hypertrophy Model

Causality: Pathological cardiac hypertrophy is a maladaptive remodeling process leading to heart failure.[13] This protocol assesses whether **5S,6R-DiHETE** can modulate the hypertrophic response of cardiomyocytes to neurohormonal stimuli.

Methodology:

- Cell Culture: Culture a suitable cardiomyocyte model, such as human iPSC-derived cardiomyocytes or the AC16 human ventricular cardiomyocyte cell line, on fibronectin-coated plates.[14][15]
- Hypertrophic Stimulation: Once cells are ~80% confluent, serum-starve them for 12-24 hours. Then, treat with a hypertrophic agonist like Endothelin-1 (ET-1, 100 nM) or Phenylephrine (PE, 50 µM) in the presence or absence of **5S,6R-DiHETE** (e.g., 10 nM to 1 µM) for 48 hours.
- Endpoint Analysis - Cell Size:
  - Fix cells with 4% paraformaldehyde.
  - Permeabilize and stain with an antibody against a sarcomeric protein (e.g., α-actinin) and a nuclear counterstain (DAPI).
  - Capture images using fluorescence microscopy and quantify the cell surface area of at least 100 cells per condition using software like ImageJ.
- Endpoint Analysis - Gene Expression:

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- Lyse cells and extract total RNA.
- Perform reverse transcription to generate cDNA.
- Quantify the expression of hypertrophic marker genes (NPPB [BNP], NPPA [ANP], MYH7 [β-MHC]) using quantitative PCR (qPCR), normalizing to a housekeeping gene like GAPDH.

Self-Validation & Expected Outcome:

- Positive Control: ET-1 or PE treatment should lead to a significant increase in cardiomyocyte surface area and upregulation of NPPB, NPPA, and MYH7 mRNA.[15]
- Data Presentation: Results can be presented as fold-change relative to the control group.

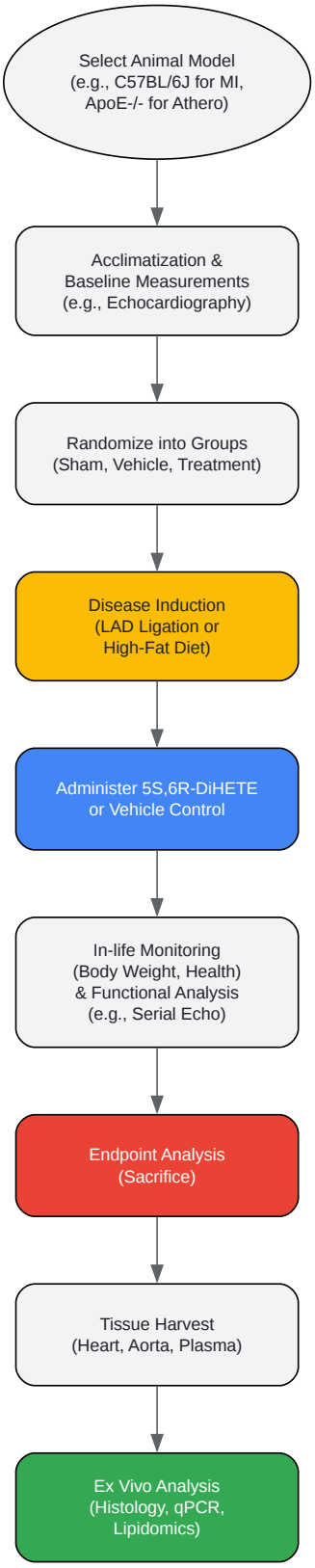
Treatment Group	Relative Cell Surface Area (Fold Change)	NPPB mRNA (Fold Change)	MYH7 mRNA (Fold Change)
Vehicle Control	1.0 ± 0.1	1.0 ± 0.2	1.0 ± 0.15
ET-1 (100 nM)	1.8 ± 0.2	15.0 ± 2.5	4.5 ± 0.6
ET-1 + 5S,6R-DiHETE (1 µM)	Experimental	Experimental	Experimental

Table 1. Example data structure for cardiomyocyte hypertrophy experiment.

Section 3: In Vivo Models of Cardiovascular Disease

Animal models are indispensable for understanding the role of **5S,6R-DiHETE** in the complex, integrated physiology of cardiovascular disease.

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Figure 2. General experimental workflow for in vivo cardiovascular studies.

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Protocol 3.1: Mouse Model of Myocardial Infarction (MI)

Causality: This model simulates a "heart attack" by occluding a major coronary artery, leading to ischemia, infarction, and subsequent cardiac remodeling.[16] It is the gold standard for testing interventions that could reduce infarct size, limit adverse remodeling, and preserve cardiac function.

Methodology:

- Animal Preparation: Anesthetize adult male C57BL/6 mice (8-12 weeks old) with isoflurane.[17] Intubate and connect to a rodent ventilator. Maintain body temperature at 37°C.[18]
- Surgical Procedure (LAD Ligation):
  - Perform a left thoracotomy to expose the heart.[18]
  - Carefully open the pericardium.
  - Identify the left anterior descending (LAD) coronary artery.
  - Pass a 7-0 or 8-0 silk suture under the LAD, approximately 2-3 mm from its origin.[19]
  - Tie a permanent knot to occlude the artery. Successful ligation is confirmed by the immediate paling of the anterior ventricular wall.
  - For the Sham group, the suture is passed under the LAD but not tied.
- Wound Closure & Recovery: Close the chest wall, muscle layers, and skin. Wean the mouse from the ventilator and provide post-operative analgesia (e.g., buprenorphine).[19]
- Treatment: Administer **5S,6R-DiHETE** or vehicle via a clinically relevant route (e.g., intraperitoneal or intravenous injection) at a pre-determined time relative to the surgery (e.g., 30 minutes prior or 1 hour post-ligation).
- Functional Assessment: Perform serial echocardiography (e.g., at baseline, day 1, 7, and 28 post-MI) to measure left ventricular ejection fraction (LVEF) and fractional shortening (FS).
- Endpoint Analysis (e.g., Day 28):

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- Harvest hearts and section them.
- Stain with 2,3,5-triphenyltetrazolium chloride (TTC) to delineate the viable (red) and infarcted (pale) myocardium, allowing for infarct size calculation.
- Stain with Masson's Trichrome or Picrosirius Red to quantify the fibrotic scar area.

Self-Validation & Expected Outcome:

- Sham vs. Vehicle: Sham animals should have normal cardiac function and histology, whereas MI-vehicle animals must exhibit a significant decrease in LVEF and a clearly demarcated infarct/fibrotic zone.
- Expected Result: A beneficial effect of **5S,6R-DiHETE** would be demonstrated by a smaller infarct size, reduced fibrosis, and/or improved preservation of LVEF compared to the vehicle-treated MI group.

Section 4: Quantification of 5S,6R-DiHETE in Biological Samples

Causality: To link the biological effects observed in disease models to the molecule itself, it is crucial to accurately measure its concentration in tissues and plasma. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard for this application due to its high sensitivity and specificity.[20][21]

Protocol 4.1: Lipid Extraction and LC-MS/MS Analysis

Methodology:

- Sample Preparation:
  - To 100 µL of plasma or tissue homogenate, add an antioxidant (e.g., BHT), a deuterated internal standard (e.g., **5S,6R-DiHETE**-d8), and 4 volumes of ice-cold methanol to precipitate proteins.
  - Vortex and centrifuge at high speed (e.g., 14,000 x g) for 10 minutes at 4°C.

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- Collect the supernatant.

- Solid Phase Extraction (SPE) - for cleanup and concentration:
  - Acidify the supernatant to ~pH 3.5 with formic acid.
  - Load onto a pre-conditioned C18 SPE cartridge.
  - Wash the cartridge with a low-polarity solvent (e.g., 15% methanol in water) to remove salts and polar interferences.
  - Elute the lipids with a high-polarity solvent (e.g., methanol or ethyl acetate).
  - Evaporate the eluate to dryness under a stream of nitrogen and reconstitute in a small volume of the initial mobile phase (e.g., 50 µL).

- LC-MS/MS Analysis:
  - Chromatography: Inject the sample onto a C18 column and separate using a gradient of mobile phase A (e.g., water with 0.1% formic acid) and mobile phase B (e.g., acetonitrile/methanol with 0.1% formic acid).
  - Mass Spectrometry: Operate the mass spectrometer in negative electrospray ionization (ESI-) mode. Monitor the specific parent-to-daughter ion transitions (Multiple Reaction Monitoring, MRM) for **5S,6R-DiHETE** (e.g., m/z 335.2 -> 115.1) and its internal standard.

- Quantification: Generate a standard curve using known concentrations of a **5S,6R-DiHETE** analytical standard. Calculate the concentration in unknown samples by comparing the peak area ratio of the analyte to the internal standard against the standard curve.

Self-Validation:

- Quality Controls (QCs): The method must be validated according to regulatory guidelines, including assessments of linearity, accuracy, precision, and recovery using low, medium, and high concentration QCs.[21]

- Internal Standard: The deuterated internal standard is critical to correct for variations in sample extraction and instrument response.

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